Navigating the Hazards of Gallium Diethylamide: An In-Depth Technical Safety Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Gallium diethylamide*
CAS No.:	*194611-64-8*
Cat. No.:	*B3420549*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Gallium diethylamide [Ga(N(C2H5)2)3], a volatile and highly reactive organogallium compound, presents significant handling challenges due to its pyrophoric nature. This guide provides a comprehensive overview of its material safety data, safe handling protocols, and emergency procedures, synthesized from available data on analogous compounds and general principles for managing pyrophoric reagents. While a complete, officially published Material Safety Data Sheet (MSDS) for **gallium diethylamide** is not readily available, this document serves as a critical resource for ensuring laboratory safety.

Hazard Identification and Classification

Gallium diethylamide is classified as a pyrophoric substance, meaning it can spontaneously ignite upon contact with air. It is also expected to be highly water-reactive, hydrolyzing violently to release flammable and potentially toxic fumes.

GHS Hazard Statements (Anticipated):

- H250: Catches fire spontaneously if exposed to air.

© 2026 BenchChem. All rights reserved.

- H260: In contact with water releases flammable gases which may ignite spontaneously.
- H314: Causes severe skin burns and eye damage.
- H335: May cause respiratory irritation.

Signal Word:Danger

Physical and Chemical Properties

Specific physical and chemical data for **gallium diethylamide** are not well-documented in publicly available literature. However, some fundamental properties can be identified:

Property	Value	Source
CAS Number	194611-64-8	[1]
Molecular Formula	C12H30GaN3	[1]
Molecular Weight	286.11 g/mol	[1]
Appearance	Likely a liquid or low-melting solid	Inferred
Odor	Likely amine-like, pungent	Inferred
Solubility	Reacts violently with water. Soluble in aprotic organic solvents.	[2]

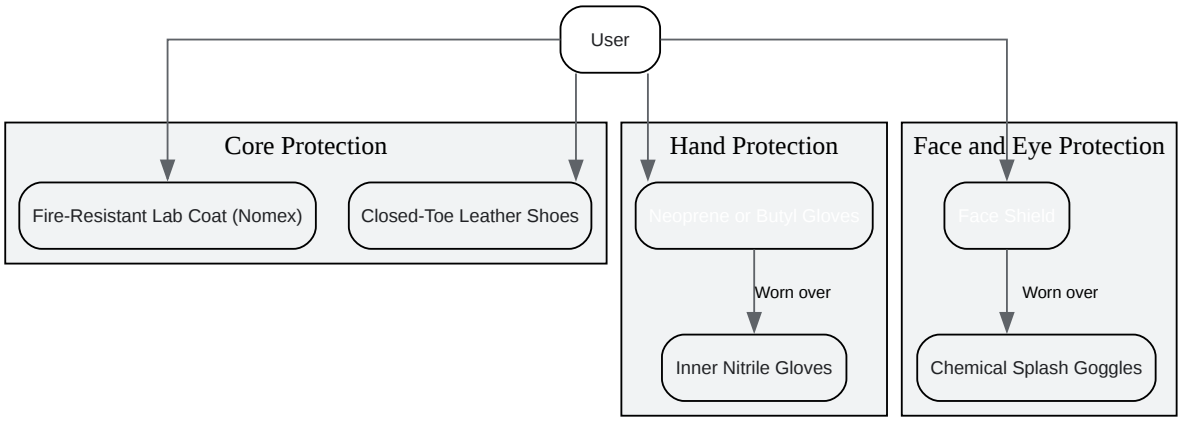
Safe Handling and Storage: A Protocol-Driven Approach

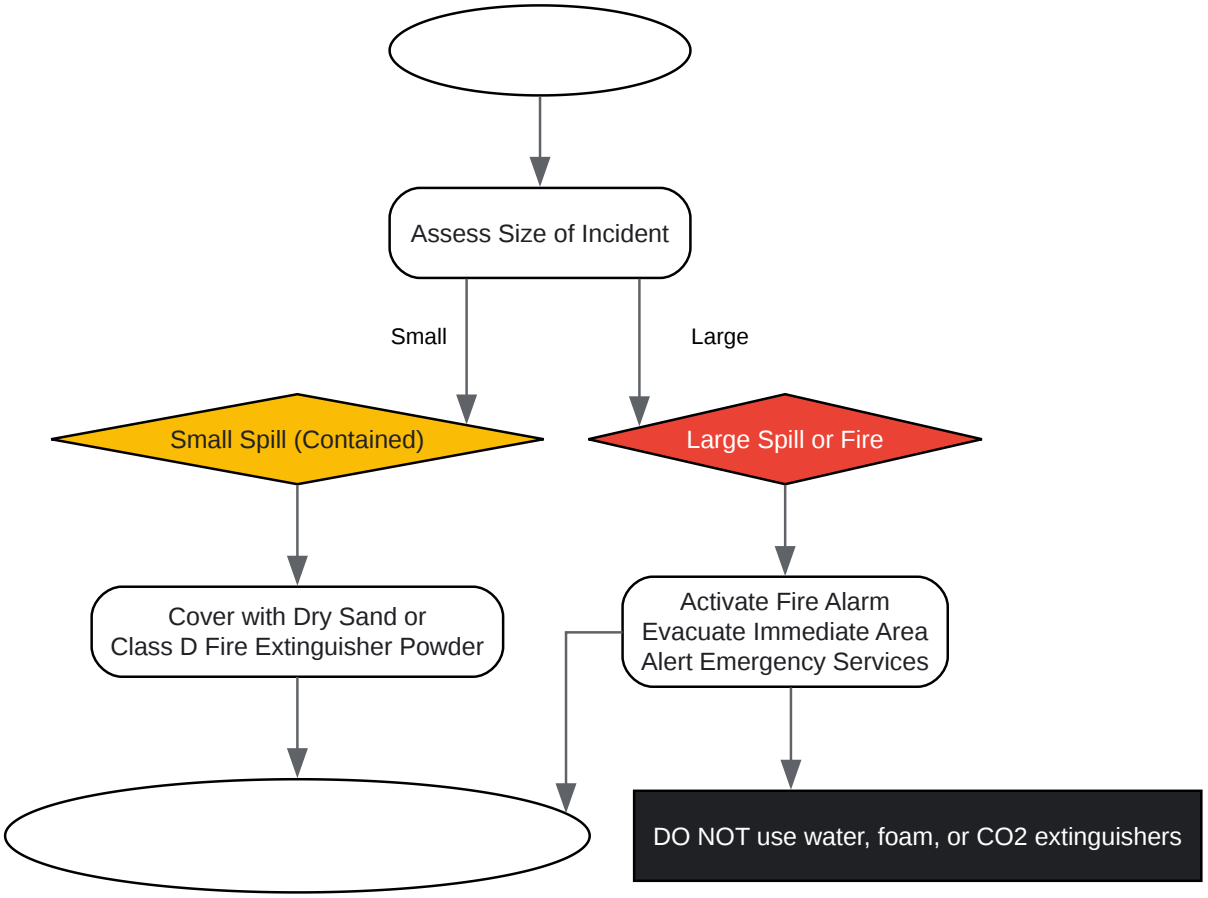
The pyrophoric nature of **gallium diethylamide** necessitates stringent adherence to established protocols for handling air- and moisture-sensitive materials. All manipulations should be performed in an inert atmosphere, such as a glovebox or using Schlenk line techniques.

Personal Protective Equipment (PPE) Hierarchy

© 2026 BenchChem. All rights reserved.

A multi-layered approach to PPE is mandatory to mitigate the risks of fire and chemical burns.





Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Figure 2: *Decision-making workflow for emergency response.*

First-Aid Measures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes, after removing any contaminated clothing. Seek immediate medical attention. [3]* Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. [3]* Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Stability and Reactivity

- Reactivity: **Gallium diethylamide** is a highly reactive compound. It is pyrophoric and reacts violently with water and other protic sources.

- Chemical Stability: Stable when stored under a dry, inert atmosphere.

- Incompatible Materials: Water, alcohols, acids, oxidizing agents, and moist air.

- Hazardous Decomposition Products: Thermal decomposition is expected to produce gallium nitride or gallium oxide and flammable organic compounds. The exact decomposition temperature is not readily available.

Toxicological and Ecological Information

Specific toxicological data for **gallium diethylamide** are not available. However, based on the general toxicity of organogallium compounds and the diethylamine ligand, the following should be considered:

- Toxicity: Organogallium compounds can be toxic, with potential effects on the kidneys and lungs. [4]Diethylamine is corrosive and can cause severe irritation to the skin, eyes, and respiratory tract.

© 2026 BenchChem. All rights reserved.

- Ecological Information: The environmental impact of **gallium diethylamide** has not been assessed. Due to its high reactivity, it is not expected to persist in the environment. However, its hydrolysis products may be harmful to aquatic life.

References

- Synthesis and Reactivity of Stable Open-Shell Gallylene. PubMed. Retrieved February 10, 2026, from [Link]
- Psilocybin. Wikipedia. Retrieved February 10, 2026, from [Link]
- Chemistry and Pharmacology of Alkylamides from Natural Origin. PMC. Retrieved February 10, 2026, from [Link]
- Gallium(III) Ion Hydrolysis under Physiological Conditions. ResearchGate. Retrieved February 10, 2026, from [Link]
- Organogallium chemistry. Wikipedia. Retrieved February 10, 2026, from [Link]
- Surface analysis of GaN decomposition. ResearchGate. Retrieved February 10, 2026, from [Link]
- Gallium sesquioxide | Ga2O3 | CID 158605. PubChem. Retrieved February 10, 2026, from [Link]
- Gallium hydrolysis constants. NECTAR COST. Retrieved February 10, 2026, from [Link]
- Recent applications of gallium and gallium halides as reagents in organic synthesis. ResearchGate. Retrieved February 10, 2026, from [Link]
- Medical Applications and Toxicities of Gallium Compounds. PMC. Retrieved February 10, 2026, from [Link]
- The thermal decomposition of gallium nitrate hydrate, Ga(NO3)3·9H2O. Semantic Scholar. Retrieved February 10, 2026, from [Link]
- Evolution of gallium applications in medicine and microbiology: a timeline. PubMed. Retrieved February 10, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- Gallium | History, Uses, Properties, Oxidation States, Compounds, & Facts. Britannica. Retrieved February 10, 2026, from [Link]
- Exploring the Chemical Reactivity of Gallium Liquid Metal Nanoparticles in Galvanic Replacement. PubMed. Retrieved February 10, 2026, from [Link]
- The reactivity of diazabutadienes toward low oxidation state Group 13 iodides and the synthesis of a new gallium(i) carbene analogue. Journal of the Chemical Society, Dalton Transactions. Retrieved February 10, 2026, from [Link]
- A Study of the Decomposition of GaN during Annealing over a Wide Range of Temperatures. ResearchGate. Retrieved February 10, 2026, from [Link]
- Anticancer Activity of Organogallium(III) Complexes in Colon Cancer Cells. PubMed. Retrieved February 10, 2026, from [Link]
- Review of the Properties of GaN, InN, and Their Alloys Obtained in Cubic Phase on MgO Substrates by Plasma-Enhanced Molecular Beam Epitaxy. MDPI. Retrieved February 10, 2026, from [Link]
- Chemical Compatibility Chart. Walchem. Retrieved February 10, 2026, from [Link]
- Toxicology of Gallium Arsenide: An Appraisal. Semantic Scholar. Retrieved February 10, 2026, from [Link]
- The thermal decomposition of gallium nitrate hydrate, Ga(NO3)3•9H2O. ResearchGate. Retrieved February 10, 2026, from [Link]
- Gallium, Indium, and Thallium | Request PDF. ResearchGate. Retrieved February 10, 2026, from [Link]
- Chemical Resistance Properties of Tubing. Saint-Gobain. Retrieved February 10, 2026, from [Link]
- Chemical Resistance Chart. Promag Enviro Systems. Retrieved February 10, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- Sodium diethyldithiocarbamate. CAS Common Chemistry. Retrieved February 10, 2026, from [Link]
- 1.2.1 Chemical Properties of GaN. XIAMEN POWERWAY. Retrieved February 10, 2026, from [Link]
- Structural and Dynamic Properties of Gallium Alkoxides. UCL Discovery. Retrieved February 10, 2026, from [Link]
- Solvent Extraction of Gallium and Germanium Using a Novel Hydroxamic Acid Extractant. MDPI. Retrieved February 10, 2026, from [Link]
- Gallium (III) Ion Hydrolysis Under Physiological Conditions: Brahim Hacht. Scribd. Retrieved February 10, 2026, from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Gallium diethylamide | CAS 194611-64-8 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 2. Organogallium chemistry - Wikipedia [en.wikipedia.org]
- 3. powerwaywafer.com [powerwaywafer.com]
- 4. Medical Applications and Toxicities of Gallium Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Navigating the Hazards of Gallium Diethylamide: An In-Depth Technical Safety Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3420549/docs#navigating-the-hazards-of-gallium-diethylamide-an-in-depth-technical-safety-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.